

A Technical Guide to 3-Butoxybenzoyl Chloride: Physical State, Appearance, and Handling

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Compound of Interest

Compound Name: 3-Butoxybenzoyl chloride

CAS No.: 89790-29-4

Cat. No.: B1288036

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides an in-depth analysis of the physical and chemical characteristics of **3-Butoxybenzoyl chloride**, a key intermediate in various synthetic pathways. Given the limited availability of direct experimental data for this specific isomer, this document synthesizes information from closely related analogs, such as 4-Butoxybenzoyl chloride and the parent compound Benzoyl chloride, to provide a robust predictive profile. This approach, grounded in established chemical principles, offers valuable insights for researchers and professionals in drug development and chemical synthesis.

Predicted Physical State and Appearance

While a definitive experimental profile for **3-Butoxybenzoyl chloride** is not readily available in public literature or commercial safety data sheets, its physical state and appearance can be reliably inferred from the well-documented properties of its structural isomers and parent compounds.

Based on the known characteristics of acyl chlorides and similar benzoyl chloride derivatives, **3-Butoxybenzoyl chloride** is predicted to be a liquid at standard temperature and pressure. The presence of the flexible butoxy group would likely lower the melting point compared to the solid benzoic acid precursor.

The appearance is anticipated to be a colorless to pale yellow liquid. This prediction is consistent with the appearance of many benzoyl chloride derivatives, which are often clear liquids when pure, with a yellowish tint developing due to impurities or slight decomposition over time.

A pungent, irritating odor is also expected. Acyl chlorides are notoriously lachrymatory (tear-inducing) and have sharp odors due to their reactivity, particularly with moisture in the air, which leads to the formation of hydrochloric acid and the corresponding carboxylic acid.

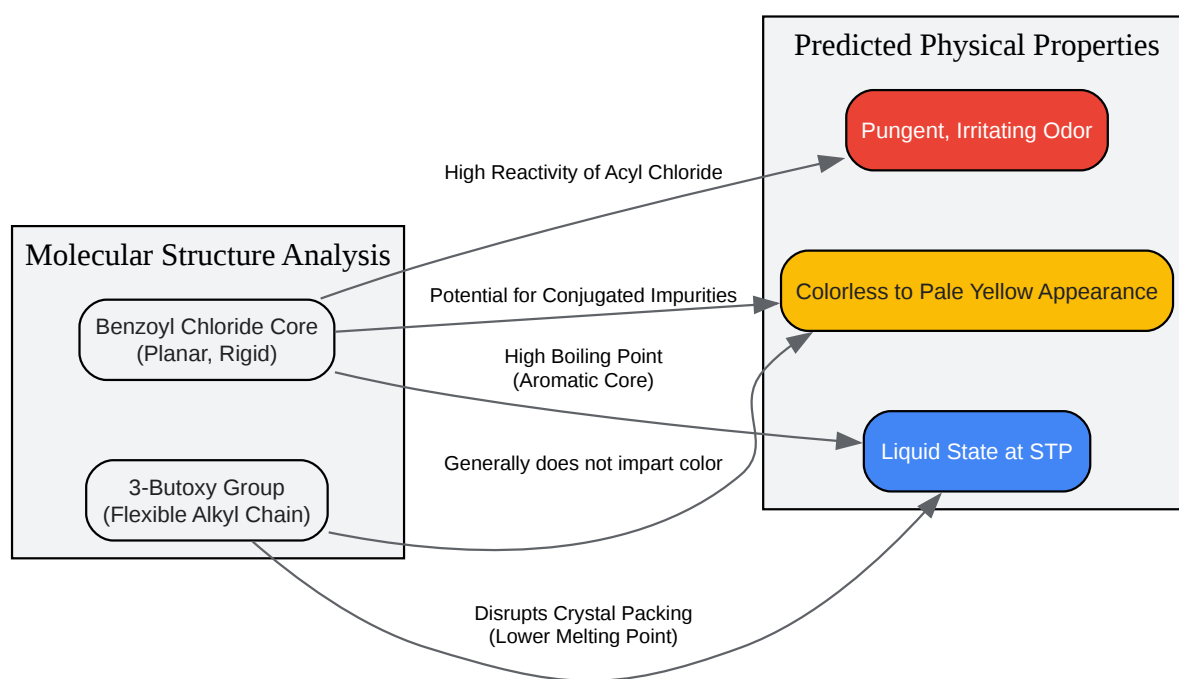
Table 1: Comparison of Physical Properties of Related Compounds

Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Physical State at 25°C	Appearance
3-Butoxybenzoyl chloride (Predicted)	Not Available	C ₁₁ H ₁₃ ClO ₂	212.67	Liquid	Colorless to pale yellow
4-Butoxybenzoyl chloride	33863-86-4	C ₁₁ H ₁₃ ClO ₂	212.67	Liquid	-
Benzoyl chloride	98-88-4	C ₇ H ₅ ClO	140.57	Liquid	Colorless, fuming liquid[1][2]
Butyryl chloride	141-75-3	C ₄ H ₇ ClO	106.55	Liquid	Colorless liquid

Causality of Physical Properties: A Mechanistic Perspective

The physical properties of **3-Butoxybenzoyl chloride** are a direct consequence of its molecular structure. The interplay of the benzoyl chloride core and the butoxy substituent dictates its state, appearance, and handling requirements.

Workflow for Predicting Physical Properties



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Caption: Logical workflow for predicting the physical properties of **3-Butoxybenzoyl chloride** based on its structural components.

The benzoyl chloride moiety provides a rigid, planar aromatic core that contributes to a relatively high boiling point due to intermolecular pi-pi stacking interactions. However, the presence of the butoxy group at the meta position introduces a flexible alkyl chain. This chain

disrupts the efficient packing that would be required for a solid crystalline lattice at room temperature, thus favoring a liquid state.

Experimental Protocols: Safe Handling and Storage

Given the predicted reactivity and hazardous nature of acyl chlorides, stringent safety protocols must be followed when handling **3-Butoxybenzoyl chloride**. The following procedures are based on best practices for working with reactive acid chlorides like benzoyl chloride.

Step-by-Step Handling Protocol

- Engineering Controls: All manipulations should be conducted within a certified chemical fume hood to prevent inhalation of corrosive and lachrymatory vapors. The fume hood sash should be kept at the lowest practical height.
- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical splash goggles and a face shield are mandatory.
 - Hand Protection: Use chemically resistant gloves, such as butyl rubber or laminate film gloves. A double-gloving strategy is recommended.
 - Body Protection: A flame-resistant lab coat and closed-toe shoes are required. An acid-resistant apron is also advised.
- Dispensing: Use a syringe or cannula for transferring the liquid to minimize exposure to air and moisture. If pouring, do so slowly and carefully.
- Quenching and Disposal:
 - Slowly and cautiously add any residual **3-Butoxybenzoyl chloride** to a stirred, ice-cold solution of sodium bicarbonate or another suitable basic solution to neutralize it.
 - Be aware that the reaction is exothermic and may produce gas.
 - Dispose of the neutralized waste in accordance with local, state, and federal regulations.

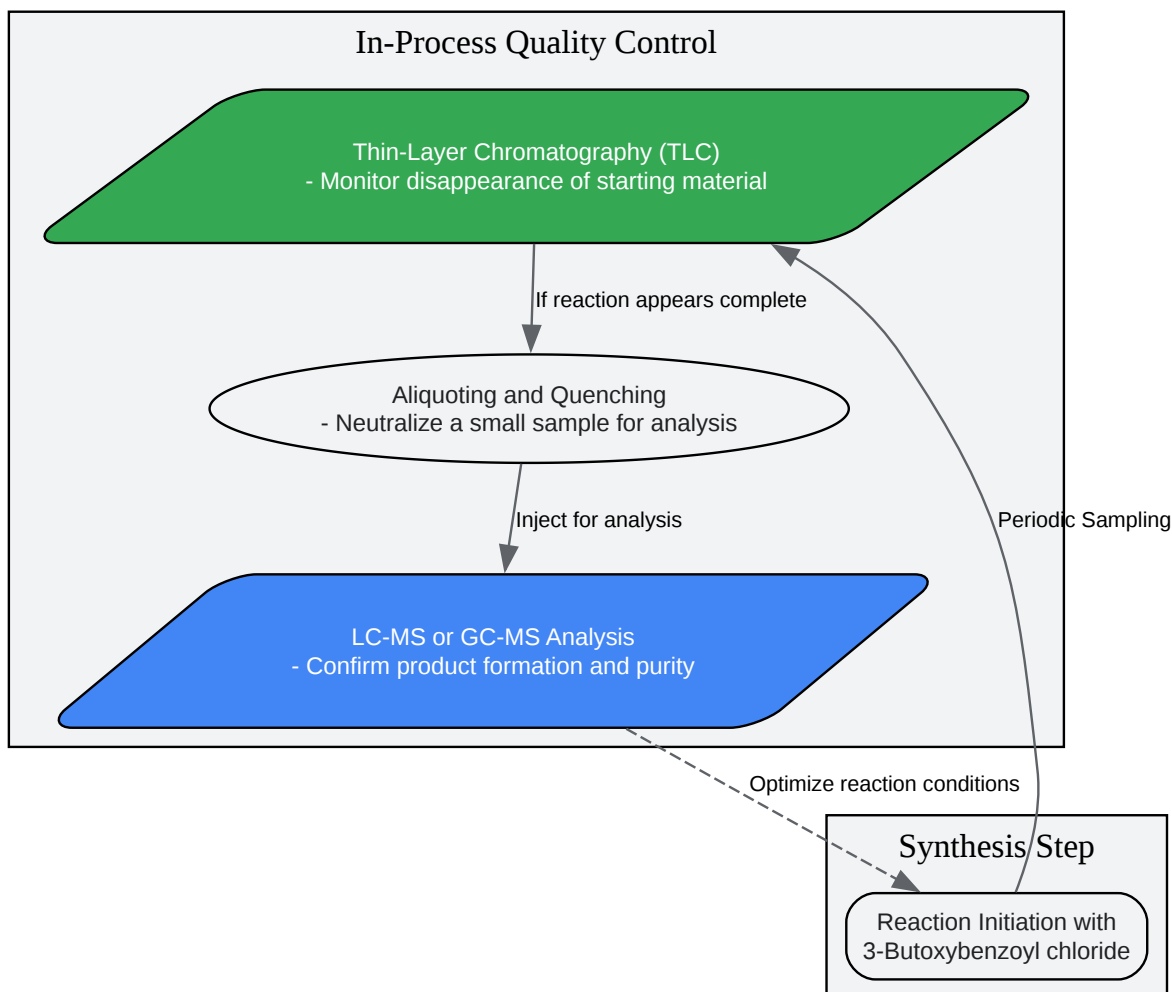
Storage Protocol

- Store in a tightly sealed, corrosion-resistant container (e.g., glass with a PTFE-lined cap).
- The storage area should be cool, dry, and well-ventilated, away from sources of heat, ignition, and moisture.
- Store separately from incompatible materials such as water, alcohols, amines, and strong bases.

Self-Validating Systems in Synthesis and Quality Control

In any synthesis involving **3-Butoxybenzoyl chloride**, it is crucial to have in-process checks to validate the integrity of the compound and the progress of the reaction.

Reaction Monitoring Workflow



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Caption: A self-validating workflow for reactions involving **3-Butoxybenzoyl chloride**, incorporating in-process quality control checks.

This iterative process of reaction, sampling, and analysis ensures that any degradation of the **3-Butoxybenzoyl chloride** or incomplete reaction is detected early, allowing for adjustments to be made. The disappearance of the starting material on TLC and the appearance of the desired product peak in LC-MS or GC-MS provide a self-validating system for the reaction's progress.

Conclusion

While direct experimental data for **3-Butoxybenzoyl chloride** remains elusive in readily accessible sources, a scientifically rigorous profile of its physical state and appearance can be constructed through comparative analysis with its isomers and parent compounds.

Researchers and drug development professionals should anticipate it to be a colorless to pale yellow, pungent liquid that requires handling with stringent safety precautions due to its corrosive and reactive nature. The application of robust, self-validating experimental workflows is paramount to ensure the successful and safe utilization of this versatile chemical intermediate.

References

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